

Personal protective equipment for handling cis-2-Pentene

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Compound of Interest

Compound Name: **cis-2-Pentene**

Cat. No.: **B165939**

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Essential Safety and Handling Guide for cis-2-Pentene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **cis-2-Pentene** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Hazard Overview

cis-2-Pentene is a highly flammable liquid and vapor that can cause skin and serious eye irritation.^[1] It may also be fatal if swallowed and enters the airways.^[1] It is crucial to handle this chemical with appropriate safety measures to mitigate these risks.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **cis-2-Pentene**:

- Respiratory Protection: In areas with insufficient ventilation, use a full-face respirator with appropriate multi-purpose combination respirator cartridges.^[2] For emergencies or situations with high vapor concentration, a self-contained breathing apparatus (SCBA) is required.^{[1][3]}
- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.^{[1][2]}

- Hand Protection: Use impervious chemical-resistant gloves.[\[1\]](#) Gloves should be inspected before each use and disposed of properly after handling the chemical.[\[2\]](#)
- Body Protection: Wear flame-retardant and antistatic protective clothing.[\[2\]](#) An impervious chemical-resistant suit and protective boots may be necessary depending on the scale of the operation.[\[1\]](#)

Operational Plan: From Receipt to Disposal

This section outlines the step-by-step procedures for the safe handling and storage of **cis-2-Pentene**.

3.1. Receiving and Storage

- Inspection: Upon receipt, inspect the container for any signs of damage or leaks.
- Storage Location: Store **cis-2-Pentene** in a designated flammables storage area.[\[4\]](#)[\[5\]](#)
- Storage Conditions: The storage area must be cool, dry, and well-ventilated.[\[6\]](#)[\[7\]](#) Keep the container tightly closed.[\[6\]](#)
- Ignition Sources: Ensure the storage area is free from heat, sparks, open flames, and any other potential ignition sources.[\[1\]](#)[\[6\]](#)
- Incompatible Materials: Store **cis-2-Pentene** away from strong oxidizing agents.[\[5\]](#)

3.2. Handling and Experimental Use

- Ventilation: All handling procedures must be performed in a well-ventilated area, preferably within a chemical fume hood or a closed system with local exhaust ventilation.[\[1\]](#)[\[7\]](#)
- Grounding: Ground and bond all containers and receiving equipment to prevent the buildup of electrostatic charge.[\[6\]](#)
- Tools: Use only non-sparking, explosion-proof tools and equipment.[\[1\]](#)[\[7\]](#)
- Personal Hygiene: Wash hands and face thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in the handling area.[\[8\]](#)

- Spill Prevention: Handle the chemical carefully to avoid spills. Have a spill response kit readily available.

Quantitative Data

The following table summarizes the key quantitative data for **cis-2-Pentene**:

Property	Value
Molecular Formula	C5H10
Molecular Weight	70.13 g/mol
Appearance	Colorless liquid[4][9]
Odor	Disagreeable, hydrocarbon-like[4][9]
Melting Point	-180 °C[1]
Boiling Point	37-38 °C
Flash Point	-18 °C (-0.4 °F) - closed cup[1]
Density	0.65 g/mL at 25 °C
Vapor Pressure	8.17 psi at 20 °C
Flammability Limits	Lower: 1.5%, Upper: 8.7%[1]
Solubility in Water	Insoluble[4]
Solubility in Solvents	Soluble in alcohol, benzene, and ether[4]

Disposal Plan

Proper disposal of **cis-2-Pentene** and contaminated materials is critical to ensure environmental safety and regulatory compliance.

5.1. Spill Cleanup

- Immediate Action: Eliminate all ignition sources from the area.[1]

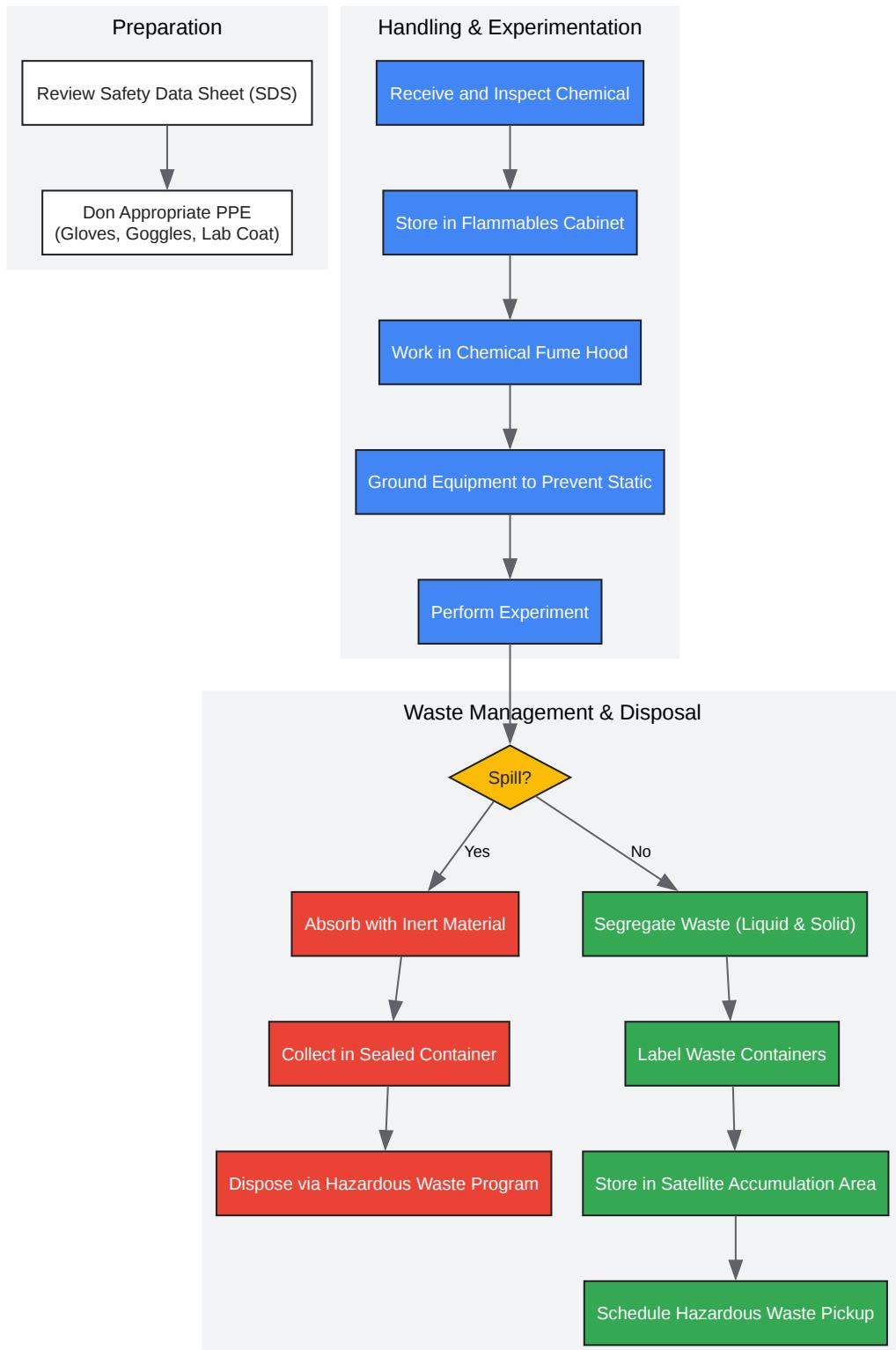
- Containment: For small spills, absorb the liquid with an inert material such as dry sand or earth.[\[1\]](#) For larger spills, dike the area to prevent spreading.[\[1\]](#)
- Collection: Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealed container for disposal.[\[1\]](#)[\[7\]](#)
- Ventilation: Ensure the area is well-ventilated during and after the cleanup.
- Environmental Protection: Prevent the spilled material from entering drains, sewers, or waterways.[\[1\]](#)[\[6\]](#)

5.2. Waste Disposal

- Waste Containers: All **cis-2-Pentene** waste, including contaminated materials, must be collected in properly labeled, sealed containers.
- Regulations: Dispose of all chemical waste in accordance with local, state, and federal regulations.[\[10\]](#)
- Disposal Method: The preferred methods of disposal are through a licensed chemical destruction facility or by controlled incineration.[\[7\]](#) Do not dispose of **cis-2-Pentene** down the drain.[\[7\]](#)
- Empty Containers: Empty containers may still contain explosive vapors and should be handled with care.[\[10\]](#) They should be triple-rinsed or punctured before disposal to prevent reuse.[\[7\]](#)

Experimental Workflow Diagram

Workflow for Handling cis-2-Pentene

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. dept.harpercollege.edu [dept.harpercollege.edu]
- 3. Gas detectors and respiratory protection equipments C5H10 (cis-2-pentene), CAS number 627-20-3 [en.gazfinder.com]
- 4. CIS-2-PENTENE | 627-20-3 [chemicalbook.com]
- 5. CIS-2-PENTENE CAS#: 627-20-3 [m.chemicalbook.com]
- 6. fr.cpachem.com [fr.cpachem.com]
- 7. echemi.com [echemi.com]
- 8. wileyco.com [wileyco.com]
- 9. cis-2-PENTENE | C5H10 | CID 5326160 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. datasheets.scbt.com [datasheets.scbt.com]
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